

A Technical Guide to the Physical Properties of Myristyl Palmitoleate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Myristyl palmitoleate*

Cat. No.: *B3117546*

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Abstract

Myristyl palmitoleate (CAS No. 22393-82-4) is a wax ester of significant interest in various scientific and industrial fields, including cosmetics, pharmaceuticals, and as a potential biofuel. [1] It is the ester formed from myristyl alcohol (1-tetradecanol) and palmitoleic acid ((9Z)-hexadec-9-enoic acid). Understanding its physical properties is crucial for formulation development, quality control, and application-specific research. This technical guide provides a comprehensive overview of the known physical properties of **myristyl palmitoleate**, details relevant experimental protocols for their determination, and presents logical workflows for its synthesis and characterization. Due to the limited availability of specific experimental data for **myristyl palmitoleate**, this guide also includes comparative data for its saturated analog, myristyl palmitate, to provide a contextual baseline for researchers.

Core Physical and Chemical Properties

Myristyl palmitoleate is a long-chain, unsaturated wax ester. Its chemical structure, characterized by a C16:1 fatty acid chain and a C14:0 fatty alcohol chain, dictates its physical behavior.[1]

Quantitative Data for Myristyl Palmitoleate

Specific experimental data for several physical properties of **myristyl palmitoleate** are not extensively reported in publicly available literature. The following table summarizes the available information.

Property	Value	Source(s)
CAS Number	22393-82-4	[1]
Molecular Formula	C ₃₀ H ₅₈ O ₂	[1]
Molecular Weight	450.78 g/mol	[1]
Synonyms	9-Hexadecenoic acid, tetradecyl ester, (Z)-; Tetradecyl (9Z)-9-hexadecenoate	[1]
Purity	>99% (Commercially available)	[1]
Physical State	Neat (Likely a waxy solid or liquid at room temperature)	[1]
Storage Temperature	Freezer	[1]
Melting Point	Data not available. Estimated to be significantly lower than its saturated analog.	
Boiling Point	Data not available.	
Density	Data not available.	
Solubility	Expected to be soluble in nonpolar organic solvents and insoluble in water.	

Comparative Data: Myristyl Palmitate

For comparative purposes, the physical properties of the saturated analog, myristyl palmitate (CAS No. 4536-26-9), are provided below. The presence of a cis-double bond in **myristyl palmitoleate** is expected to significantly lower its melting point compared to myristyl palmitate.

[2]

Property	Value	Source(s)
CAS Number	4536-26-9	[3][4][5][6][7][8][9][10]
Molecular Formula	C ₃₀ H ₆₀ O ₂	[5][6][10]
Molecular Weight	452.80 g/mol	[5][6][10]
Melting Point	49-51 °C	[3][6]
Boiling Point	484.9 ± 13.0 °C (Predicted)	[3][6]
Density	0.858 ± 0.06 g/cm ³ (Predicted)	[7]
Solubility	Chloroform (Slightly), Hexane (Slightly)	
Appearance	White to Off-White Solid	

Experimental Protocols

Standard methodologies for determining the physical properties of wax esters are applicable to **myristyl palmitoleate**.

Determination of Melting Point (Capillary Method)

This method is suitable for crystalline solids and waxy substances.

- Apparatus: Melting point apparatus (e.g., Thiele tube or digital melting point device), capillary tubes (sealed at one end), thermometer.
- Procedure:
 - A small amount of finely powdered **myristyl palmitoleate** is packed into a capillary tube to a height of 2-3 mm.
 - The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
 - The assembly is placed in a melting point apparatus containing a heating bath (e.g., silicone oil).

- The sample is heated at a steady rate (e.g., 1-2 °C per minute) near the expected melting point.
- The melting point range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes a clear liquid.[\[11\]](#)

Determination of Boiling Point (Microscale Method)

For high-boiling point liquids like long-chain esters, distillation under reduced pressure is often preferred to prevent decomposition. The boiling point at atmospheric pressure can then be extrapolated. A microscale method is suitable for small sample quantities.

- Apparatus: Thiele tube, small test tube (e.g., Durham tube), capillary tube (sealed at one end), thermometer, heating source.
- Procedure:
 - A small amount of the liquid sample (0.5-1 mL) is placed in a small test tube.
 - A capillary tube, sealed at the top end, is placed open-end-down into the liquid.
 - The test tube is attached to a thermometer and heated in a Thiele tube.
 - As the temperature rises, air trapped in the capillary tube will bubble out.
 - Heating is continued until a continuous stream of bubbles emerges from the capillary tube.
 - The heat source is removed, and the liquid is allowed to cool.
 - The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.[\[12\]](#)[\[13\]](#)

Determination of Solubility

The solubility of **myristyl palmitoleate** can be assessed qualitatively in various solvents.

- Apparatus: Test tubes, vortex mixer.
- Procedure:

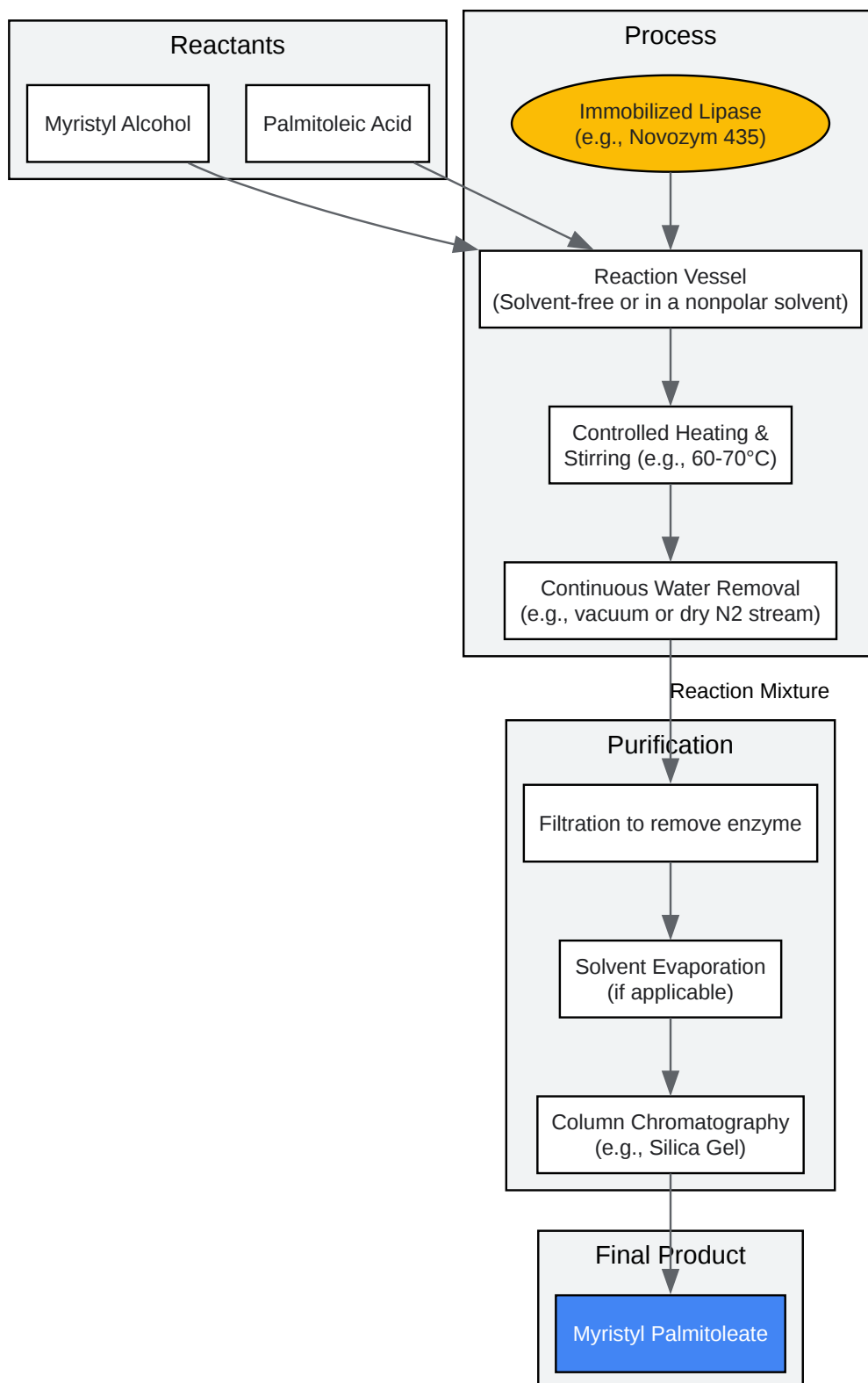
- Place a small, measured amount of **myristyl palmitoleate** (e.g., 10 mg) into a series of test tubes.
- Add a measured volume (e.g., 1 mL) of different solvents (e.g., water, ethanol, acetone, hexane, chloroform) to each tube.
- Agitate the tubes vigorously using a vortex mixer for a set period (e.g., 1 minute).
- Allow the tubes to stand and visually inspect for dissolution. The substance is considered soluble if no solid particles are visible.[\[14\]](#)[\[15\]](#)[\[16\]](#)

Synthesis and Characterization Workflow

Myristyl palmitoleate can be synthesized through the esterification of myristyl alcohol and palmitoleic acid. Enzymatic synthesis is often preferred as a "green chemistry" approach.[\[1\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

Enzymatic Synthesis of Myristyl Palmitoleate

The following diagram illustrates a typical enzymatic esterification process.

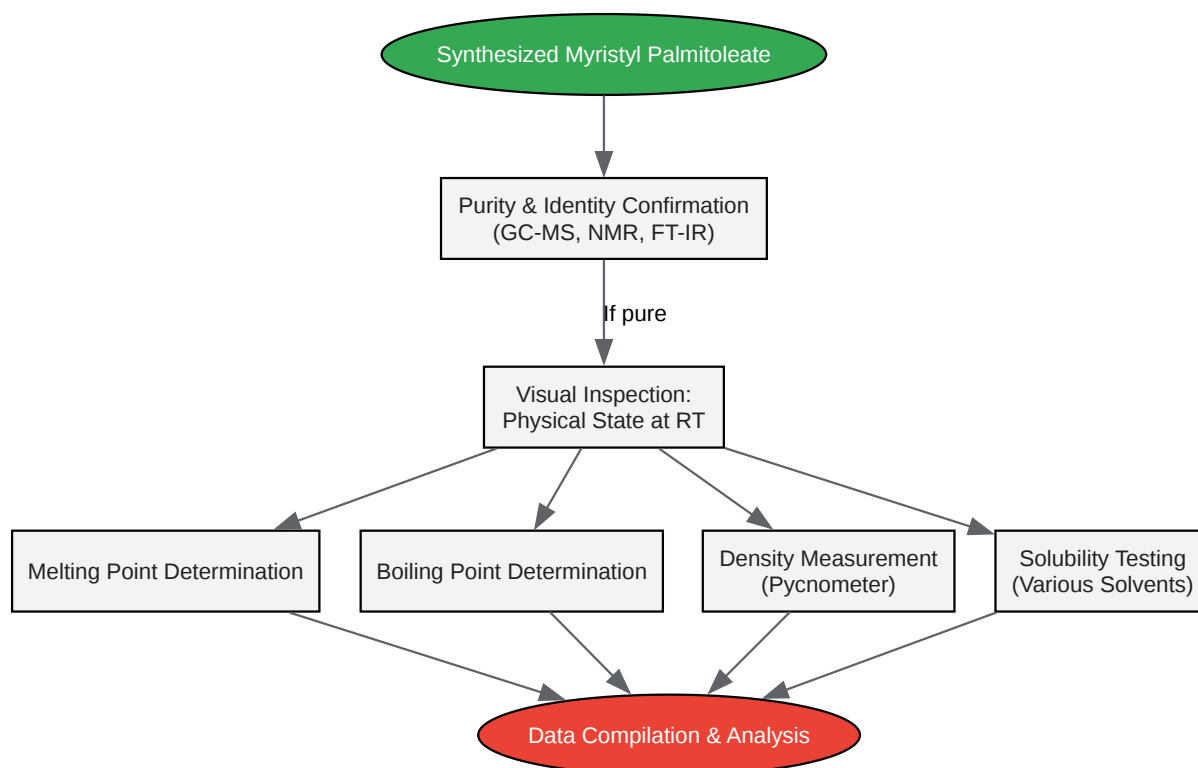


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Caption: Enzymatic synthesis of **Myristyl Palmitoleate**.

Workflow for Physical Property Characterization

A logical workflow for the characterization of synthesized **myristyl palmitoleate** is presented below.



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Caption: Characterization workflow for **Myristyl Palmitoleate**.

Conclusion

Myristyl palmitoleate is a wax ester with potential applications in various fields. While comprehensive experimental data on its physical properties are currently sparse in the literature, this guide provides the foundational chemical information, outlines standard experimental procedures for property determination, and offers a comparative baseline using its saturated analog, myristyl palmitate. The provided workflows for synthesis and characterization serve as a practical guide for researchers and professionals in the fields of

chemistry and drug development. Further experimental investigation is warranted to fully elucidate the physical characteristics of this compound.

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